(5-Phenylpyrazin-2-yl)methanol: Chemical Identity & Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(5-Phenylpyrazin-2-yl)methanol*
Cat. No.:	*B7766728*

Get Quote

Executive Summary

(5-Phenylpyrazin-2-yl)methanol is a functionalized heterocyclic building block characterized by a pyrazine core substituted with a phenyl ring at the C5 position and a hydroxymethyl group at the C2 position. This scaffold acts as a versatile pharmacophore in medicinal chemistry, serving as a bioisostere for bi-aryl systems found in kinase inhibitors, P2X3 receptor antagonists, and IL4I1 inhibitors. Its amphiphilic nature—combining a lipophilic bi-aryl domain with a polar hydroxyl "anchor"—makes it ideal for occupying hydrophobic pockets while engaging in specific hydrogen-bonding interactions.

Chemical Identity & Identifiers

© 2026 BenchChem. All rights reserved.

Property	Data
IUPAC Name	(5-Phenylpyrazin-2-yl)methanol
Common Name	5-Phenyl-2-hydroxymethylpyrazine
Molecular Formula	$C_{11}H_{10}N_2O$
Molecular Weight	186.21 g/mol
InChI Key	NLDFFQSSCWPJMV-UHFFFAOYSA-N
SMILES	OCC1=NC=C(C2=CC=CC=C2)N=C1
CAS Number	13534-78-6 (Precursor Ester); Specific Alcohol CAS is often proprietary/patent-referenced.[1] Use InChI Key for definitive search.
Physical State	Off-white to pale yellow solid
Solubility	Soluble in DMSO, Methanol, DCM; Sparingly soluble in water.

Structural Analysis & Pharmacophore Properties

The compound features a 1,4-diazine (pyrazine) ring, which is electron-deficient compared to pyridine or benzene. This electronic deficiency lowers the pKa of the ring nitrogens, reducing non-specific protein binding while maintaining the ability to accept hydrogen bonds.

- Lipophilic Domain (Phenyl Ring): The C5-phenyl group provides significant hydrophobic bulk, suitable for pi-stacking interactions (e.g., with Phenylalanine or Tyrosine residues in a binding pocket).
- Polar Anchor (Hydroxymethyl Group): The C2-methanol moiety serves as a hydrogen bond donor/acceptor. It is often converted into an amine, ether, or halide to tune potency.
- Vector Alignment: The para-like substitution pattern (2,5-substitution) ensures a linear extension of the molecule, rigidifying the spatial arrangement of the two domains.

Synthetic Pathways

© 2026 BenchChem. All rights reserved.

The synthesis of **(5-Phenylpyrazin-2-yl)methanol** typically proceeds via two primary routes: Reduction of the Ester or Suzuki Cross-Coupling.

Route A: Reduction of Methyl 5-phenylpyrazine-2-carboxylate

This is the most scalable industrial route. The precursor ester (CAS 13534-78-6) is reduced using mild hydride donors.

- Step 1: Dissolve Methyl 5-phenylpyrazine-2-carboxylate in anhydrous MeOH or THF.
- Step 2: Cool to 0°C under N_2 atmosphere.
- Step 3: Add Sodium Borohydride ($NaBH_4$) portion-wise (1.5 - 2.0 equiv).
- Step 4: Stir at RT for 2–4 hours. Monitor by TLC/LCMS.
- Step 5: Quench with saturated NH_4Cl. Extract with EtOAc.
- Yield: Typically 85–95%.

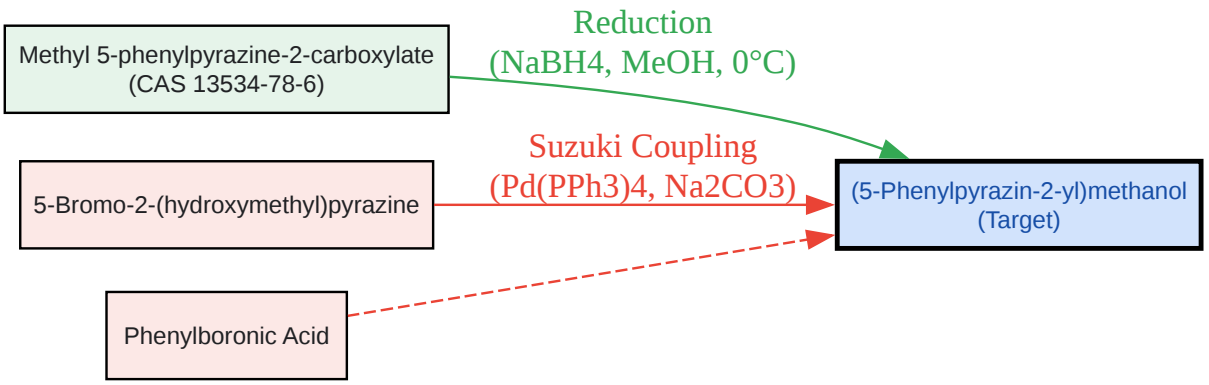
Route B: Suzuki Coupling of (5-Halopyrazin-2-yl)methanol

Used when the pyrazine-methanol core is already available or when varying the aryl group (Library Synthesis).

- Reagents: (5-Bromopyrazin-2-yl)methanol + Phenylboronic acid.
- Catalyst: $Pd(PPh_3)_4$ or $Pd(dppf)Cl_2$.
- Base: Na_2CO_3 or K_3PO_4.
- Solvent: Dioxane/Water (4:1).
- Conditions: 80–100°C for 4–12 hours.

Visualization: Synthesis Workflow

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Two primary synthetic routes to the target scaffold.

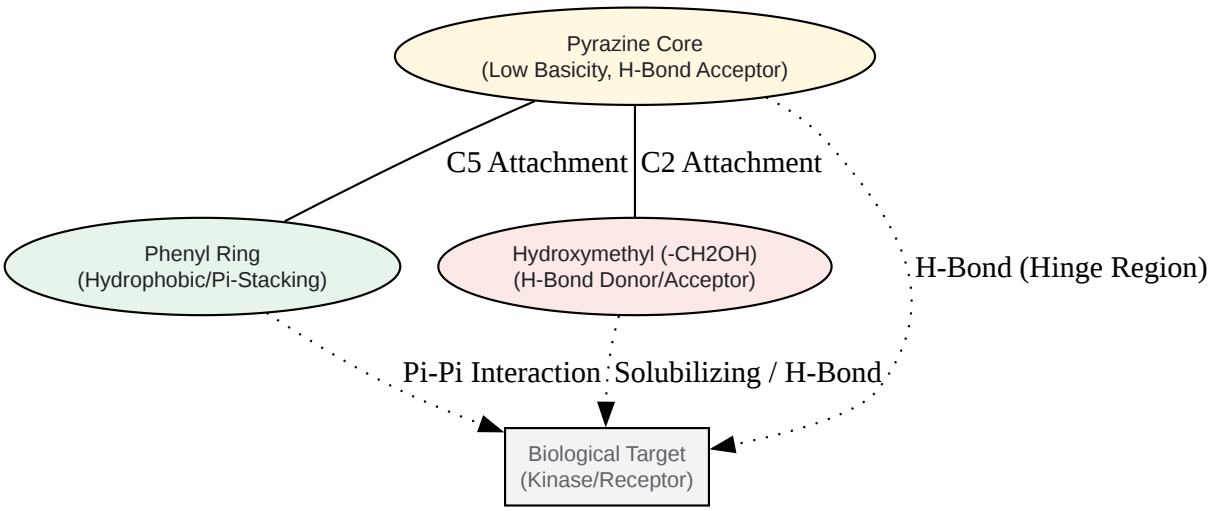
Medicinal Chemistry Applications

This scaffold is frequently observed in patent literature for high-value targets:

- P2X3 Receptor Antagonists: The pyrazine core mimics the diaminopyrimidine scaffold often used to block ATP-gated ion channels involved in chronic cough and pain.
- Kinase Inhibition (Type I/II): The phenyl-pyrazine moiety fits into the ATP-binding hinge region. The hydroxymethyl group is often converted to a benzylic amine to interact with the ribose-binding pocket or the "gatekeeper" residue.
- IL4I1 Inhibitors: Recent patents (e.g., WO2025085347) utilize this scaffold to inhibit Interleukin-4 Induced Gene 1 (IL4I1), a metabolic immune checkpoint target in cancer therapy.

Visualization: Pharmacophore Logic

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Pharmacophore mapping of the **(5-Phenylpyrazin-2-yl)methanol** scaffold against biological targets.

Analytical Characterization

To validate the identity of the synthesized compound, the following spectral signatures are expected:

- ^{1}H NMR (400 MHz, DMSO-d_6):
  - Pyrazine Protons: Two distinct singlets (or doublets with small J coupling) in the aromatic region, typically δ 9.0–8.5 ppm.
  - Phenyl Protons: Multiplet at δ 8.1–7.4 ppm (5 protons).
  - Methylene (-CH_2-): Doublet at δ 4.7 ppm (coupling to OH).
  - Hydroxyl (-OH): Triplet at δ 5.5 ppm (exchangeable with D_2O).
- LC-MS (ESI+):
  - $[M+H]^+$: Peak at m/z 187.1.

© 2026 BenchChem. All rights reserved.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye).
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The hydroxymethyl group can be prone to oxidation to the aldehyde or carboxylic acid upon prolonged exposure to air.
- Solvent Compatibility: Avoid prolonged storage in acidic methanol to prevent etherification.

References

- BenchChem.**(5-Phenylpyrazin-2-yl)methanol** Product Data & InChI Key Verification. Retrieved from .
- Google Patents.WO2025085347A1 - IL4I1 Inhibitors and Uses Thereof. (2025). Describes the synthesis of **(5-phenylpyrazin-2-yl)methanol** via borohydride reduction. Retrieved from .
- PubChem.Methyl 5-phenylpyrazine-2-carboxylate (Precursor CAS 13534-78-6). Retrieved from .
- MDPI.Synthesis of Novel Pyridine/Pyrazine Derivatives via Suzuki Cross-Coupling. Discusses analogous coupling conditions for heteroaryl systems. Retrieved from .

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Methyl 5-methylpyrazine-2-carboxylate | 41110-33-2 [sigmaaldrich.com]

- To cite this document: BenchChem. [(5-Phenylpyrazin-2-yl)methanol: Chemical Identity & Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7766728/docs#5-phenylpyrazin-2-yl-methanol-chemical-identity-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.